

Introduction: Navigating the Nuances of a Key Chiral Intermediate

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Compound of Interest

Compound Name: (S)-(+)-2-Chloro-1-phenylethanol

CAS No.: 56751-12-3; 70111-05-6

Cat. No.: B2905927

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(S)-1-phenyl-2-chloroethanol, also known as **(S)-(+)-2-Chloro-1-phenylethanol**, is a versatile and valuable chiral building block in modern organic synthesis.^[1] Its primary utility lies in its role as a key intermediate in the development of pharmaceuticals and agrochemicals, where the precise stereochemistry is crucial for biological activity and efficacy.^{[1][2]} As a precursor, it enables the synthesis of stereochemically pure active pharmaceutical ingredients (APIs), which can enhance therapeutic effects and reduce potential side effects associated with other enantiomers.^{[1][2]} This compound is particularly noted as a critical intermediate in the production of certain chiral antifungal medications.^[3]

The purpose of this guide is to provide researchers, scientists, and drug development professionals with a comprehensive technical overview of the safety protocols and handling procedures for (S)-1-phenyl-2-chloroethanol. It is designed to move beyond a standard Safety Data Sheet (SDS) by explaining the causality behind safety measures, ensuring that laboratory workflows are self-validating systems of safety.

A Critical Point of Clarification: It is imperative to distinguish (S)-1-phenyl-2-chloroethanol (CAS No. 70111-05-6) from its non-substituted analogue, 2-chloroethanol (ethylene chlorohydrin, CAS No. 107-07-3). While their names are similar, their toxicological profiles are dramatically

different. 2-chloroethanol is classified as extremely toxic and can be fatal if swallowed, inhaled, or absorbed through the skin.[4][5][6] In contrast, (S)-1-phenyl-2-chloroethanol is classified as a skin and eye irritant, a significantly lower hazard level.[7][8] This guide pertains exclusively to the phenyl-substituted compound, and its recommendations should not be applied to the far more hazardous 2-chloroethanol.

Section 1: Chemical and Physical Profile

A thorough understanding of a compound's physical properties is the foundation of its safe handling and use. The data below has been consolidated from multiple authoritative sources to provide a reliable reference.

Property	Value	Source(s)
CAS Number	70111-05-6	[1][7]
Molecular Formula	C8H9ClO	[1][9]
Molecular Weight	156.61 g/mol	[1][8][9]
Synonyms	(S)-(+)-2-Chloro-1-phenylethanol, (S)-(+)- α -(Chloromethyl)benzyl alcohol	[1][8][10]
Appearance	Colorless to light orange or yellow clear liquid	[1][7]
Density	1.19 g/mL	[1]
Boiling Point	114 °C @ 6 mmHg	[1][10]
Refractive Index	n _{20/D} 1.55	[1]
Water Solubility	Soluble	[11]
Storage Temperature	2 - 8 °C (Refrigerated)	[1]

Section 2: Hazard Identification and Toxicological Overview

(S)-1-phenyl-2-chloroethanol is classified under the Globally Harmonized System (GHS) as an irritant. The primary risks associated with this chemical involve direct contact with the skin, eyes, and respiratory system.

GHS Classification	
Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.[7][8]H319: Causes serious eye irritation.[7][8]H335: May cause respiratory irritation.[8]
Precautionary Statements	P264: Wash skin thoroughly after handling.[7][10]P280: Wear protective gloves/eye protection/face protection.[7][10]P302+P352: IF ON SKIN: Wash with plenty of soap and water.[7]P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]P332+P313: If skin irritation occurs: Get medical advice/attention.[7]P337+P313: If eye irritation persists: Get medical advice/attention.[7]

Toxicological Insights: The toxicological data indicates that the primary hazards are topical. Unlike 2-chloroethanol, which can cause systemic effects on the central nervous system, cardiovascular system, kidneys, and liver, the phenyl group in (S)-1-phenyl-2-chloroethanol appears to mitigate this high level of systemic toxicity.[12] However, its irritant nature necessitates strict adherence to handling protocols to prevent chemical burns, dermatitis, and respiratory discomfort.

Section 3: Safe Handling and Storage Protocols

A proactive approach to safety, combining robust engineering controls with meticulous personal protective equipment (PPE) and handling protocols, is essential.

Engineering Controls: The First Line of Defense

The causality behind using engineering controls is to minimize exposure by containing the chemical at the source.

- **Chemical Fume Hood:** All handling of (S)-1-phenyl-2-chloroethanol must be conducted in a certified chemical fume hood to prevent the inhalation of vapors or mists.[\[6\]](#)[\[13\]](#)
- **Emergency Equipment:** Ensure that a fully functional eyewash station and safety shower are readily accessible and located near the workstation.[\[6\]](#)[\[14\]](#) Their immediate availability is critical for mitigating the effects of accidental exposure.

Personal Protective Equipment (PPE): The Essential Barrier

PPE is not a substitute for good engineering controls but serves as the final barrier between the researcher and the chemical.

Body Part	Personal Protective Equipment (PPE)	Rationale and Specifications
Eyes/Face	Chemical safety goggles and a face shield.	Standard safety glasses are insufficient. Tightly fitting safety goggles are required to protect against splashes. ^{[4][15]} A face shield provides a secondary layer of protection for the entire face, which is crucial given the chemical's classification as a serious eye irritant. ^{[13][16]}
Hands	Chemical-resistant gloves (e.g., Nitrile or Neoprene).	Gloves must be inspected for integrity before each use. ^[4] ^[15] Use proper glove removal technique to avoid contaminating the skin. Contaminated gloves must be disposed of as hazardous waste. ^{[4][15]}
Body	Flame-resistant or retardant lab coat and full-length pants.	A fully buttoned lab coat protects the skin on the torso and arms from splashes. ^[13] Sleeves should be of sufficient length to prevent skin exposure between the glove and cuff. ^[13]
Feet	Closed-toe, chemical-resistant shoes.	Shoes must cover the entire foot to protect against spills. ^{[13][14]}

Step-by-Step Handling Protocol

This protocol is designed as a self-validating workflow. Following these steps in sequence ensures that safety checks are performed before and after chemical handling.

- Pre-Operation Safety Check:
 - Verify that the chemical fume hood is on and functioning correctly.
 - Confirm the location and accessibility of the eyewash station, safety shower, and appropriate fire extinguisher.[\[14\]](#)[\[17\]](#)
 - Don all required PPE as specified in Section 3.2.
 - Inspect the chemical container for any signs of damage or leaks before transport to the fume hood.[\[14\]](#)
- Chemical Handling:
 - Conduct all transfers, measurements, and reactions within the sash of the fume hood.[\[6\]](#)
[\[13\]](#)
 - Use spark-proof tools and equipment, as the compound is a flammable liquid.[\[6\]](#)
 - Keep the container tightly closed when not in use to minimize vapor release.[\[11\]](#)
 - Avoid direct contact with skin, eyes, and clothing.[\[13\]](#)
- Post-Operation Procedure:
 - Tightly seal the (S)-1-phenyl-2-chloroethanol container and return it to its designated storage location.
 - Decontaminate the work surface within the fume hood.
 - Properly dispose of any contaminated materials (e.g., pipette tips, wipes, gloves) in a labeled hazardous waste container.[\[5\]](#)
 - Wash hands thoroughly with soap and water after removing gloves.[\[7\]](#)[\[13\]](#)

Storage Conditions

Proper storage is vital for maintaining chemical integrity and preventing accidents.

- Location: Store in a cool, dry, and well-ventilated area designated for chemical storage.[4][11]
- Temperature: The recommended storage temperature is between 2-8 °C.[1]
- Container: Keep the container tightly closed to prevent moisture sensitivity and vapor leakage.[4][11] Containers should be stored upright.[14]
- Incompatibilities: Keep away from heat, sparks, open flames, and other ignition sources.[11][13] Store separately from strong bases and oxidizing agents.[6][12]

Section 4: Emergency Procedures

Rapid and correct response during an emergency can significantly reduce the severity of an incident.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air and keep them at rest in a position comfortable for breathing.[13][18] If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth).[13][18] Seek immediate medical attention.[12]
Skin Contact	Immediately remove all contaminated clothing.[5] Wash the affected skin with plenty of soap and water for at least 15 minutes.[7][19] If skin irritation occurs or persists, seek medical attention.[7]
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[19][20] Remove contact lenses if present and easy to do so.[7] Seek immediate medical attention.[5][7]
Ingestion	Do NOT induce vomiting.[4][20] If the person is conscious, rinse their mouth with water.[4][18] Never give anything by mouth to an unconscious person.[13][18] Call a poison control center or physician immediately.[4]

Accidental Release Measures

For a small-scale laboratory spill:

- Evacuate and Alert: Alert personnel in the immediate area.
- Control Ignition Sources: Remove all sources of ignition from the area.[4][21]
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.

- Contain: Wearing full PPE, cover drains and contain the spill using a liquid-absorbent, inert material such as sand, diatomite, or a commercial chemical absorbent.[5][11][21]
- Collect: Carefully collect the absorbed material into a labeled, sealable container for hazardous waste disposal.[5][14]
- Decontaminate: Clean the spill area thoroughly.

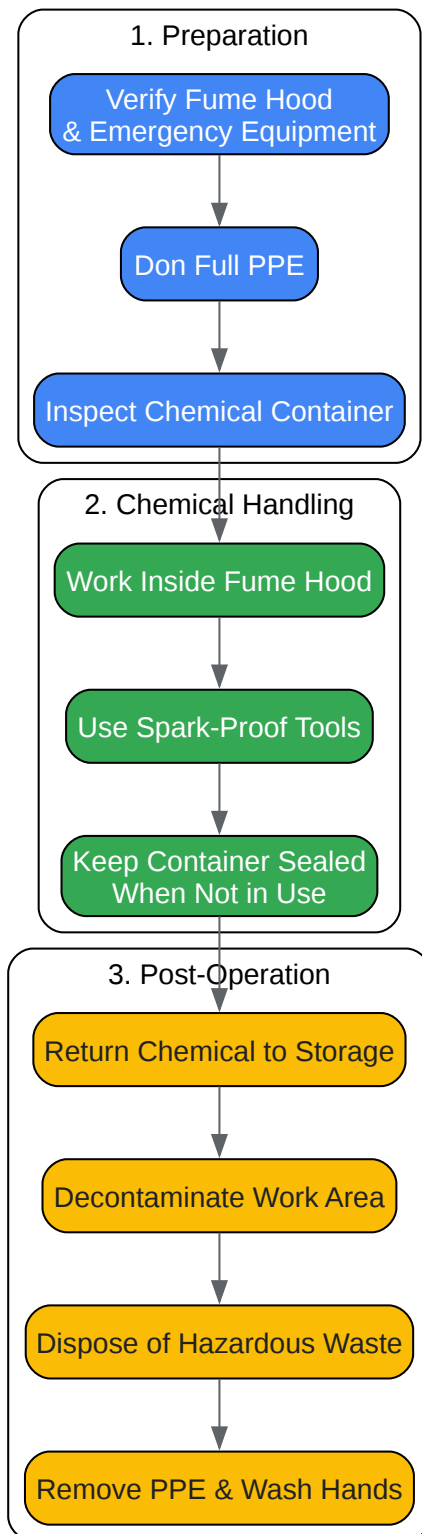
Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide.[4][5][17]
- Specific Hazards: The substance is a flammable liquid.[5][6] Vapors are heavier than air and may travel to an ignition source and flash back.[6][11] Combustion produces toxic and corrosive gases, including hydrogen chloride and phosgene.[6][12]
- Protective Actions: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[4][11] Use a water spray to cool unopened containers and prevent pressure buildup.[4][6]

Section 5: Visualization and Workflows

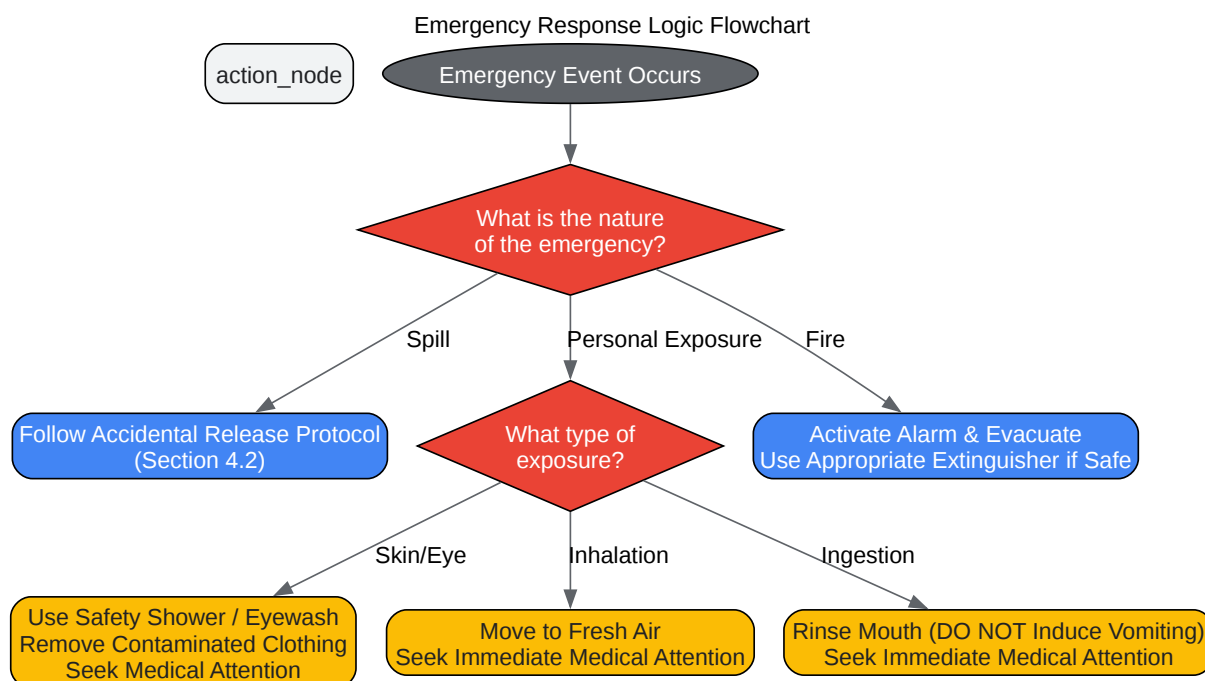
Visual aids are crucial for reinforcing complex protocols and ensuring rapid comprehension.

Safe Handling Workflow for (S)-1-phenyl-2-chloroethanol



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Caption: A step-by-step workflow for the safe laboratory handling of (S)-1-phenyl-2-chloroethanol.



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Caption: A decision-making flowchart for emergency response involving (S)-1-phenyl-2-chloroethanol.

Conclusion

(S)-1-phenyl-2-chloroethanol is an indispensable tool in the field of chiral synthesis for drug discovery and development. Its hazard profile, while significant, is manageable through the diligent application of the protocols outlined in this guide. By understanding the rationale behind

each safety measure—from the necessity of a fume hood to the specific actions required in an emergency—researchers can confidently and safely leverage the full potential of this important chemical intermediate. Adherence to these protocols is not merely a matter of compliance but a fundamental component of responsible scientific practice.

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